

Applications of Di-p-Tolyl Phosphate in Polymer Chemistry: Application Notes and Protocols

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Compound of Interest

Compound Name: *Di-p-Tolyl phosphate*

Cat. No.: *B032852*

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Introduction

Di-p-tolyl phosphate (DTP) is an organophosphate ester that finds significant application in polymer chemistry, primarily as a flame retardant and a plasticizer. Its aromatic structure contributes to its thermal stability and compatibility with a range of polymer matrices. This document provides detailed application notes and experimental protocols for the use of **di-p-tolyl phosphate** in various polymer systems. Due to the limited availability of public data specifically for **di-p-tolyl phosphate**, performance data for structurally similar aryl phosphates, such as triphenyl phosphate (TPP) and other commercial organophosphate esters, are presented for illustrative and comparative purposes.

Di-p-Tolyl Phosphate as a Flame Retardant

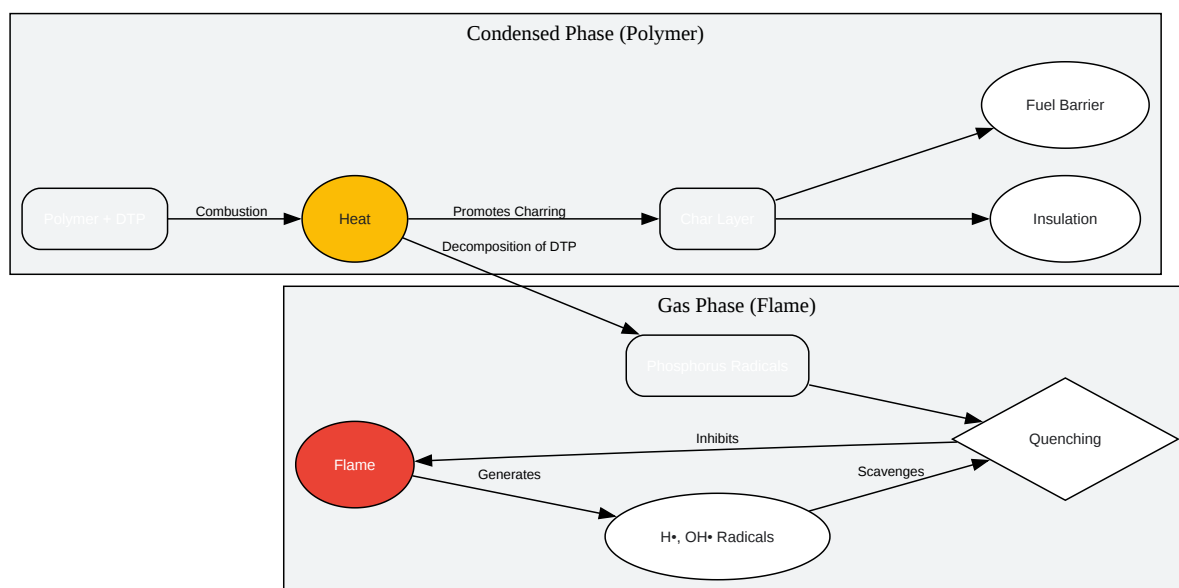
Di-p-tolyl phosphate is an effective halogen-free flame retardant for a variety of polymers, including polycarbonates (PC), acrylonitrile-butadiene-styrene (ABS) blends, epoxy resins, and polyurethanes. It primarily acts through a combination of gas-phase and condensed-phase mechanisms to suppress combustion.

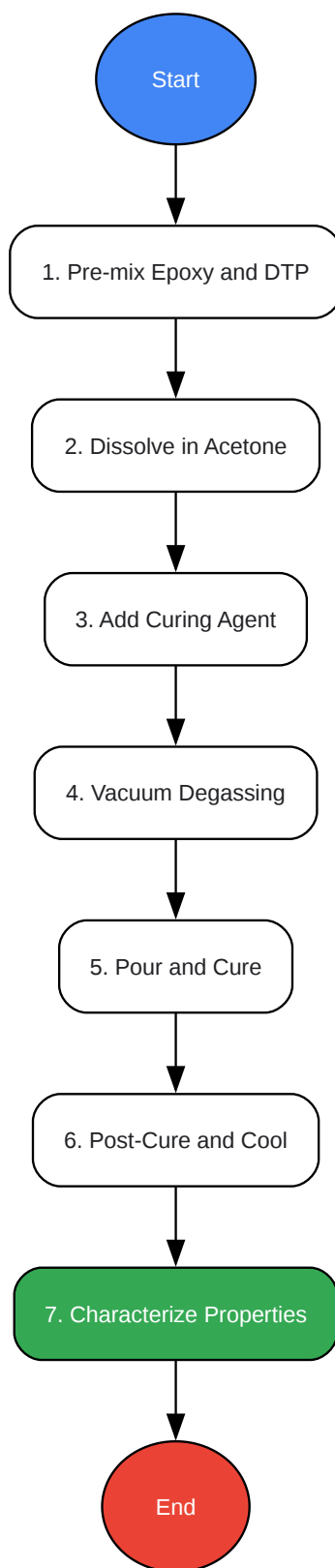
Mechanism of Action

Aryl phosphates like **di-p-tolyl phosphate** interfere with the combustion cycle in two main ways:

- **Gas-Phase Action:** Upon heating, triaryl phosphates can decompose and release phosphorus-containing radicals into the gas phase. These radicals act as scavengers for the high-energy $\text{H}\bullet$ and $\text{OH}\bullet$ radicals that propagate the combustion chain reaction, thereby quenching the flame.^{[1][2]}
- **Condensed-Phase Action:** In the solid phase, the phosphate ester can decompose to form phosphoric acid, which promotes the dehydration and charring of the polymer.^[1] This results in the formation of a protective, insulating char layer on the polymer surface. This char layer limits the diffusion of flammable volatiles to the flame and shields the underlying polymer from heat, thus slowing down pyrolysis.^{[1][3]}

The following diagram illustrates the dual-phase flame retardant mechanism of aryl phosphates.





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